

Application Note: Quantification of Crocin 5 in Saffron Extracts using HPLC-DAD

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Crocin 5, also known as dicrocin, is a key bioactive carotenoid found in saffron (Crocus sativus L.). As a member of the crocin family, it contributes to the characteristic color and potential therapeutic properties of saffron, including antioxidant and neuroprotective effects. Accurate quantification of individual crocins like **Crocin 5** is crucial for quality control of saffron-based products and for research into their pharmacological activities. This application note provides a detailed protocol for the quantification of **Crocin 5** using High-Performance Liquid Chromatography with a Diode-Array Detector (HPLC-DAD).

Principle

This method utilizes reversed-phase HPLC to separate **Crocin 5** from other related crocins and components present in a saffron extract. The separation is achieved based on the differential partitioning of the analytes between a nonpolar stationary phase (C18) and a polar mobile phase. The Diode-Array Detector allows for sensitive and selective detection of crocins at their maximum absorbance wavelength (around 440 nm), enabling accurate quantification.

Experimental Protocols Standard and Sample Preparation

Standard Preparation:



- Stock Solution (1000 μg/mL): Accurately weigh 10 mg of **Crocin 5** reference standard and dissolve it in 10 mL of a diluent (e.g., 80% methanol in water) in a volumetric flask. Protect the solution from light.
- Working Standard Solutions: Prepare a series of working standard solutions by serial dilution
 of the stock solution with the diluent to achieve concentrations ranging from 1 μg/mL to 100
 μg/mL. These will be used to construct the calibration curve.

Sample Preparation (Saffron Extract):

- Extraction: Accurately weigh 50 mg of powdered saffron stigmas and place it in a 50 mL centrifuge tube. Add 25 mL of 80% methanol.
- Ultrasonication: Sonicate the mixture for 30 minutes in an ultrasonic bath, ensuring the temperature does not rise significantly.
- Centrifugation: Centrifuge the extract at 4000 rpm for 10 minutes.
- Filtration: Filter the supernatant through a 0.45 μ m syringe filter into an HPLC vial. Protect the vial from light and store at 4°C until analysis.

HPLC-DAD Instrumentation and Conditions



Parameter	Recommended Setting
HPLC System	A standard HPLC system with a quaternary pump, autosampler, column oven, and a Diode-Array Detector.
Column	C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μm particle size).
Mobile Phase A	Water with 0.1% formic acid.
Mobile Phase B	Acetonitrile with 0.1% formic acid.
Gradient Elution	0-5 min: 10% B; 5-25 min: 10-50% B; 25-30 min: 50-90% B; 30-35 min: 90% B; 35-36 min: 90-10% B; 36-40 min: 10% B.
Flow Rate	1.0 mL/min.
Injection Volume	10 μL.
Column Temperature	30°C.
Detection Wavelength	440 nm.

Data Analysis and Quantification

- Calibration Curve: Inject the working standard solutions and record the peak area for Crocin
 Plot a calibration curve of peak area versus concentration.
- Linearity: Determine the linearity of the method by calculating the coefficient of determination (R²) from the calibration curve. A value of >0.999 is desirable.
- Quantification: Inject the prepared saffron extract sample. Identify the Crocin 5 peak based
 on its retention time compared to the standard. Calculate the concentration of Crocin 5 in
 the sample using the regression equation from the calibration curve.

Quantitative Data Summary

The following table summarizes the expected quantitative performance of this method for **Crocin 5** analysis. These values are typical and should be confirmed during in-house method

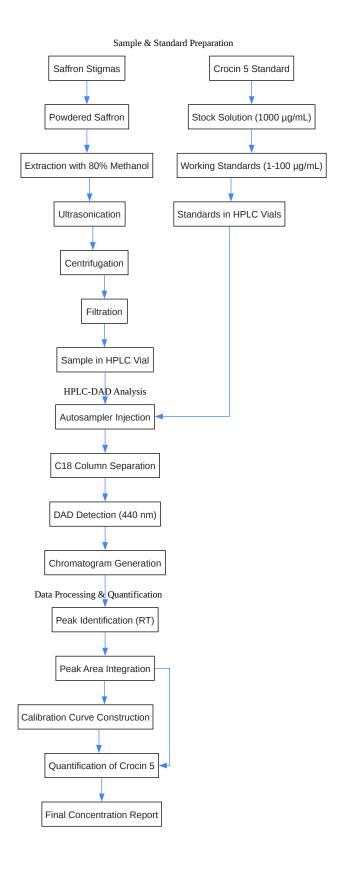


validation.

Parameter	Expected Value
Retention Time (RT)	Approximately 17-20 min (dependent on specific column and conditions)
Linearity (R²)	> 0.999
Linear Range	1 - 100 μg/mL
Limit of Detection (LOD)	~0.2 μg/mL
Limit of Quantification (LOQ)	~0.7 μg/mL
Precision (%RSD)	< 2%
Accuracy (%Recovery)	98 - 102%

Visualizations

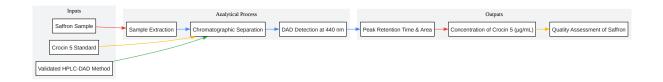




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Caption: Experimental workflow for **Crocin 5** quantification.





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Caption: Logical relationship of the analytical process.

Conclusion

The described HPLC-DAD method provides a reliable and robust approach for the quantification of **Crocin 5** in saffron extracts. This application note serves as a comprehensive guide for researchers and industry professionals to ensure the quality and consistency of saffron-based products and to facilitate further research into the pharmacological benefits of its individual components. Adherence to the detailed protocols will enable accurate and reproducible results.

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